

2-(4-Formyl-3-methoxyphenoxy)acetic acid

molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(4-Formyl-3-methoxyphenoxy)acetic acid

Cat. No.: B556907

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Technical Data for 2-(4-Formyl-3-methoxyphenoxy)acetic Acid

This document provides essential physicochemical data for **2-(4-Formyl-3-methoxyphenoxy)acetic acid**, a compound relevant to researchers and professionals in the fields of chemistry and drug development.

Core Molecular Information

2-(4-Formyl-3-methoxyphenoxy)acetic acid is an organic compound with the CAS Number 84969-24-4.^[1] Its structure is characterized by a methoxyphenoxy group further substituted with formyl and acetic acid moieties.

Physicochemical Properties

The fundamental molecular properties of this compound are summarized in the table below. This data is critical for experimental design, analytical characterization, and computational modeling.

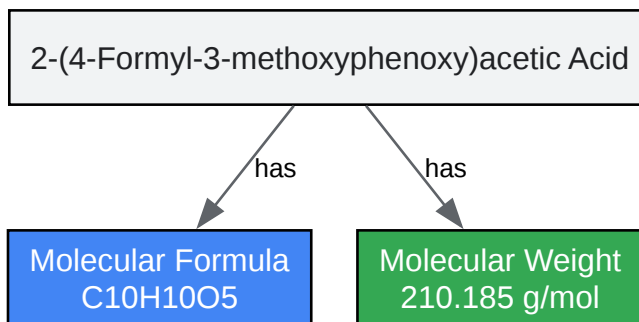
Property	Value
Molecular Formula	C10H10O5
Molecular Weight	210.185 g/mol

Data sourced from chemical databases.[1]

Logical Data Structure

The relationship between the compound's name and its core properties can be visualized as a hierarchical structure.

Data Structure for 2-(4-Formyl-3-methoxyphenoxy)acetic Acid



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Caption: Hierarchical relationship of the compound's properties.

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References

- 1. 2-(4-FORMYL-3-METHOXYPHENOXY)ACETIC ACID | CAS 84969-24-4 [matrix-fine-chemicals.com]

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